

Thulium Oxidation State in Dithulium Trisulphide: An In-depth Technical Guide

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Compound of Interest		
Compound Name:	Thulium sulfide (Tm2S3)	
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Abstract

Dithulium trisulphide (Tm₂S₃), a member of the rare earth sesquisulphide family, is a material of interest for its potential applications in electronics and thermoelectric devices. A fundamental aspect of understanding its properties and reactivity lies in determining the oxidation state of the thulium ions within its crystal lattice. This technical guide provides a comprehensive overview of the theoretical and experimental basis for the assignment of a +3 oxidation state to thulium in dithulium trisulphide. This document details the synthesis of Tm₂S₃, its crystal structure, and the analytical techniques that can be employed to confirm the valence state of thulium.

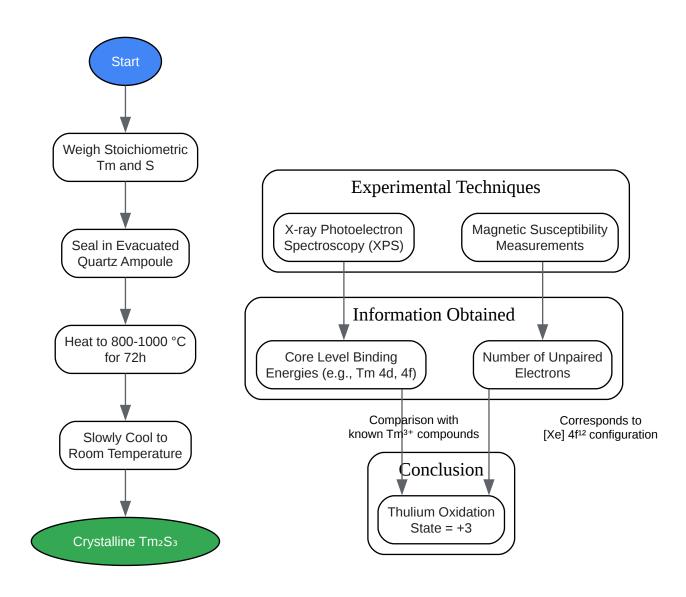
Introduction

The chemical and physical properties of dithulium trisulphide are intrinsically linked to the electronic configuration of its constituent elements. Thulium (Tm), a lanthanide, can exhibit variable oxidation states, although the +3 state is the most common and stable for this element. [1][2][3][4][5] The sulphur (S) atoms, being more electronegative, are expected to exist as sulphide (S^{2-}) anions. Based on the stoichiometry of the compound Tm_2S_3 , to maintain charge neutrality, each of the two thulium atoms must possess a +3 oxidation state to balance the total negative charge of -6 from the three sulphide ions.

Logical Deduction of Thulium Oxidation State:







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